

Application Notes: Dosing Isochlorogenic acid A in Animal Studies

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Compound Focus: isochlorogenic acid A

CAS No.: 2450-53-5

Cat. No.: S1802447

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Compound of Interest: Isochlorogenic acid A (ICGA-A), also known as 3,5-Dicaffeoylquinic acid (3,5-DiCQA) **CAS Registry Number:** 2450-53-5 **Molecular Formula:** C₂₅H₂₄O₁₂ **Molecular Weight:** 516.45 g/mol [1]

Effective Dosing Ranges from Efficacy Studies

The table below summarizes effective doses of ICGA-A and related extracts from recent *in vivo* studies.

Animal Model	Dosage	Route of Administration	Dosing Frequency & Duration	Key Efficacy Findings
Weaned Piglets [2]	200 mg/kg diet (optimal dose)	Oral (dietary supplementation)	28 days, <i>ad libitum</i> access	• Improved average daily gain (ADG) • Enhanced nutrient digestibility • Boosted antioxidant capacity & immune function • Positively modulated gut microbiota
Weaned Piglets [2]	100, 200, 400, 800 mg/kg diet	Oral (dietary supplementation)	28 days, <i>ad libitum</i> access	200-400 mg/kg was the most effective range; 800

Animal Model	Dosage	Route of Administration	Dosing Frequency & Duration	Key Efficacy Findings
	(dose range)			mg/kg did not show significantly greater benefits.
Mice (TNBC Model) [3]	Taraxacum officinale extract (TOE) containing ICGA-A	Not explicitly stated (typically oral gavage or i.p.)	Study duration not fully specified	Enhanced efficacy of PD-1/PD-L1 blockade, improved immune response, suppressed tumor proliferation.
Rats (Metabolic Study) [4]	200 mg/kg (single dose for metabolism)	Oral gavage	Single administration	Used for tracking metabolite identification and distribution.

Detailed Experimental Protocol for a Swine Model

The following methodology is adapted from a study investigating ICGA-A as a feed additive for weaned piglets [2].

• Animal and Diet Preparation

- **Animals:** 180 crossbred (Duroc × Landrace × Yorkshire) weaned piglets (21 days of age).
- **Initial Body Weight:** 6.77 ± 0.18 kg.
- **ICGA-A Source:** Sodium isochlorogenic acid powder derived from stevia, with an ICGA content of 51.3%.
- **Diet Formulation:** A basal diet meeting NRC (2012) requirements is supplemented with ICGA-A at 0 (control), 100, 200, 400, or 800 mg/kg.
- **Housing:** Piglets are randomly allocated to treatment groups with 6 replicates per group and 6 piglets per pen. Environmental temperature is maintained at 25-28°C.

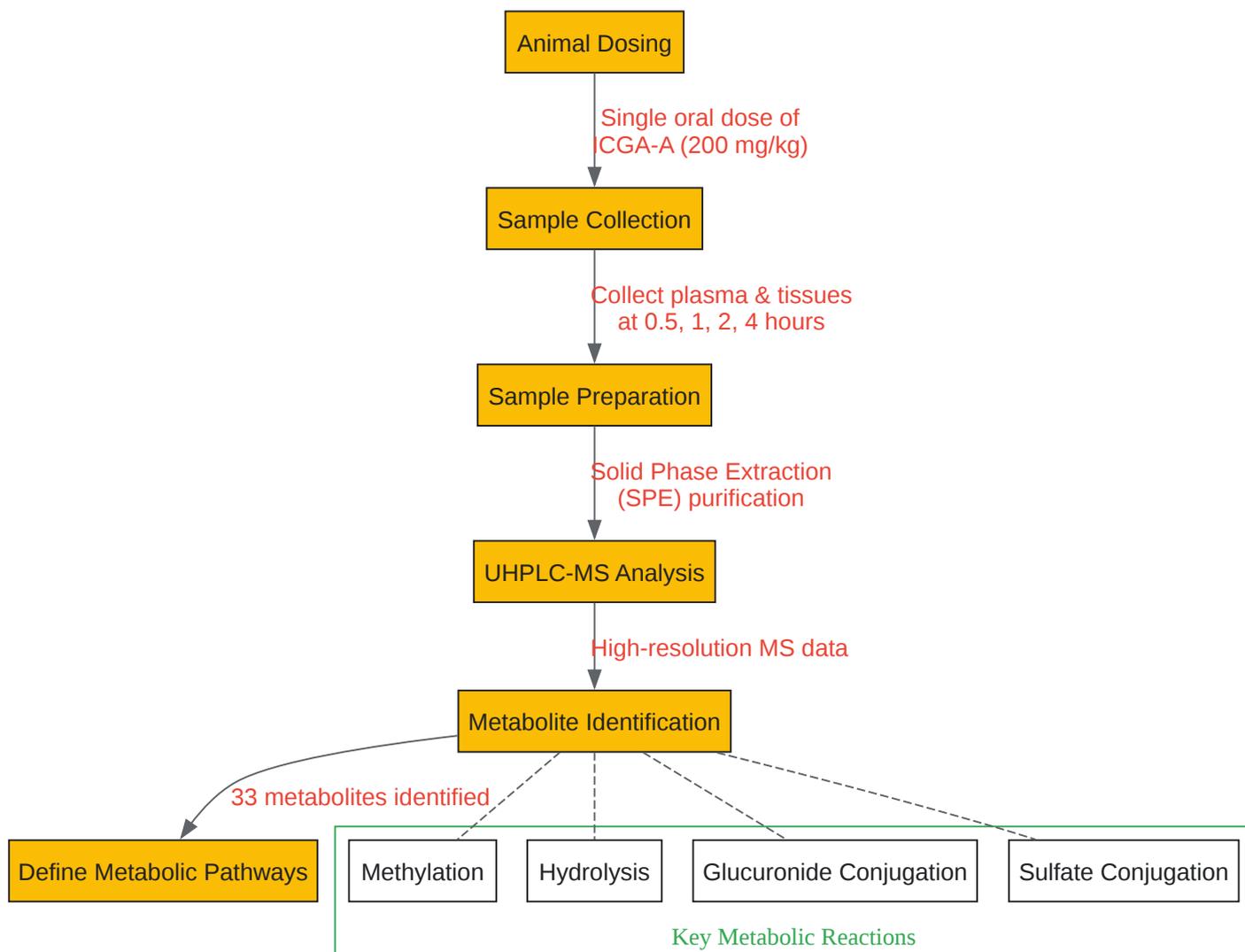
• Dosing and Monitoring Regimen

- **Administration:** The formulated diet is provided *ad libitum* for the entire 28-day experimental period, with free access to water.
- **Data Collection:**

- **Growth Performance:** Body weight and feed intake are measured on days 1, 15, and 29 to calculate Average Daily Gain (ADG), Average Daily Feed Intake (ADFI), and Feed-to-Gain ratio (F:G).
- **Blood Collection:** Blood samples are collected (e.g., from the posterior orbital venous plexus) on days 14 and 28. Serum is separated by centrifugation for analysis of antioxidant enzymes (Catalase, Total Antioxidant Capacity) and immunoglobulins (IgA, IgM).
- **Sample Analysis:** Fecal samples are collected to determine apparent total tract digestibility (ATTD) of nutrients. At the end of the study, intestinal content or tissue samples are collected for gut microbiota analysis (e.g., via 16S rRNA sequencing).

Metabolic Fate and Analytical Protocol

Understanding the metabolism of ICGA-A is crucial for interpreting its *in vivo* effects. The workflow below details the identification of ICGA-A metabolites in rats.



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Key Methodological Details:

- **Animals:** Male Sprague-Dawley rats (180 ± 20 g), fasted for 12 hours before a single oral dose of 200 mg/kg ICGA-A [4].
- **Sample Prep:** Plasma and tissue homogenates are processed using Solid Phase Extraction (SPE) with C18 columns for purification [4].
- **Instrumentation:** UHPLC-Q-Exactive Orbitrap Mass Spectrometry.
 - **Column:** HYPERSIL GOLD C18 (100×2.1 mm, $1.9 \mu\text{m}$).
 - **Mobile Phase:** (A) Water with 0.1% formic acid; (B) Acetonitrile. A gradient elution is used.
 - **MS:** Negative ion electrospray ionization (ESI) mode [4].

Safety and Sensitization Considerations

Available evidence suggests a favorable safety profile for oral administration.

- **Oral Consumption:** A risk assessment concluded that long-term dietary exposure to chlorogenic acids, including isomers like ICGA-A, is reasonably safe and does not pose a risk to human health [5] [6].
- **Injection Risk:** A meta-analysis indicated that **intravenous administration** of chlorogenic acid might be a key factor in triggering sensitization reactions, warranting caution for injectable formulations [7].

Key Conclusions for Research and Development

- **Dosing:** A dose of **200 mg/kg of diet** is effective for improving growth and health parameters in weaned piglets. For metabolic studies in rats, a single oral dose of **200 mg/kg** body weight is practical.
- **Efficacy:** ICGA-A demonstrates multi-system efficacy, including enhancing antioxidant status, immune function, nutrient digestibility, and gut health in livestock models, and shows potential as an anti-tumor adjuvant [2] [3].
- **Metabolism:** ICGA-A undergoes extensive phase II metabolism in vivo, primarily yielding methylated, glucuronidated, and sulfated metabolites [4].
- **Safety:** The compound is well-tolerated upon oral administration, aligning with its widespread presence in the human diet [5] [6].

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